

Application Notes and Protocols for Helioseal in Pediatric Dentistry Clinical Trials

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Compound of Interest

Compound Name:	Helioseal
Cat. No.:	B020656

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Introduction

Helioseal is a brand of light-curing pit and fissure sealants used in dentistry to prevent caries, particularly on the occlusal surfaces of molars and premolars.^{[1][2]} This document provides detailed protocols and application notes for the use of **Helioseal** products in pediatric dentistry clinical trials, with a focus on **Helioseal F Plus**, a fluoride-releasing formulation.^{[1][3]} These guidelines are intended for researchers, scientists, and drug development professionals designing and conducting clinical investigations on the efficacy of dental sealants.

Product Overview

Helioseal F Plus is a white-shaded, light-curing fissure sealant that releases fluoride.^{[1][3]} It is composed of dimethacrylates and is designed to flow easily into complex pit and fissure morphologies to create a durable protective barrier against cariogenic bacteria.^{[1][4][5]} The material is supplied in syringes with fine cannulas for precise application.^{[4][5]}

Experimental Protocols

Patient Selection and Preparation

Inclusion Criteria:

- Children and adolescents, typically between the ages of 6 and 9 years for first permanent molars.^{[6][7]}

- Patients with at least one pair of sound, fully erupted permanent molars with no evidence of dental caries.
- Teeth with deep pits and fissures that are susceptible to caries.
- Cooperative patients with good oral hygiene.

Exclusion Criteria:

- Patients with known allergies to methacrylates or any other components of the sealant.[3][8]
- Teeth with existing restorations or detectable caries on the occlusal surface.
- Partially erupted teeth where a dry field cannot be adequately maintained.[3][8]
- Patients with developmental enamel defects.

Ethical Considerations:

- Informed consent must be obtained from the parents or legal guardians of all participants.
- The study protocol should be approved by an institutional review board or ethics committee.

Clinical Application Protocol for Helioseal F Plus

This protocol is a synthesis of manufacturer recommendations and procedures reported in clinical trials.[3][9][10]

Step 1: Tooth Cleaning and Prophylaxis

- Thoroughly clean the occlusal surface of the tooth to be sealed using a pumice-free prophylaxis paste (e.g., Proxyt fine).[3][4]
- Rinse the surface with a water spray and dry with oil-free air.

Step 2: Isolation

- Isolate the tooth from salivary contamination. A rubber dam (e.g., OptraDam Plus) is the preferred method for achieving absolute isolation.[3][8]

- If a rubber dam is not feasible, use cotton rolls and a saliva ejector for relative isolation.[11]

Step 3: Enamel Etching

- Apply a 37% phosphoric acid etching gel (e.g., Total Etch) to the entire occlusal surface, extending slightly beyond the fissures.[1][11]
- Allow the etchant to remain on the enamel for 30 to 60 seconds.[12][13]
- Thoroughly rinse the etched surface with water spray for at least 15 seconds.
- Dry the surface completely with oil- and water-free air. The etched enamel should have a distinct, chalky-white appearance.[3][8]
- Crucially, avoid any saliva contamination after etching. If contamination occurs, the etching process must be repeated.[3][8]

Step 4: **Helioseal** F Plus Application

- Using the provided syringe and fine cannula, apply a thin layer of **Helioseal** F Plus directly into the pits and fissures.[3][4]
- Use a dental probe or a small brush to gently guide the sealant into all fissures and eliminate any air bubbles.[9][10] Avoid overfilling.

Step 5: Light Curing

- Polymerize the sealant using a suitable dental curing light (e.g., Bluephase Style).[4][9]
- The curing time for **Helioseal** F Plus is typically 10 seconds with a light intensity of 1,200 mW/cm².[4][9][10] For **Helioseal** F, a 20-second curing time is recommended.[9][10]

Step 6: Post-Application Evaluation

- Immediately after curing, visually and tactilely inspect the sealant for complete coverage and retention.

- Check the occlusion with articulating paper and make any necessary adjustments by carefully removing excess material with a fine finishing bur.

Clinical Trial Evaluation

Examiner Calibration:

- Prior to the baseline examination and at regular intervals, all clinical examiners should be calibrated to ensure consistent application of evaluation criteria.

Follow-up Schedule:

- Clinical evaluations should be scheduled at regular intervals, such as 3, 6, 12, 24, and 36 months post-application.[7][9][10]

Evaluation Criteria (USPHS Modified Criteria):

- Retention:
 - A: Sealant completely retained.
 - B: Sealant partially lost.
 - C: Sealant completely lost.
- Marginal Adaptation:
 - A: No visible crevice along the margin.
 - B: Visible crevice, but no exposure of the underlying fissure.
 - C: Crevice with exposure of the underlying fissure.
- Caries Development:
 - 0: No evidence of caries.
 - 1: Caries present.

Data Presentation

Quantitative Data from Clinical Trials

The following tables summarize retention and caries prevention data from various clinical trials involving **Helioseal** products.

Table 1: Retention Rates of **Helioseal F Plus** vs. **Helioseal F**[9][10]

Time Point	Helioseal F Plus (Completely Intact)	Helioseal F (Completely Intact)	Helioseal F Plus (Sufficient)	Helioseal F (Sufficient)
2 Years	Not specified	Not specified	85.9%	86.5%
3 Years	61.8%	62.7%	81.7%	84.3%

*Sufficient retention includes completely intact sealants and those with minor peripheral loss.

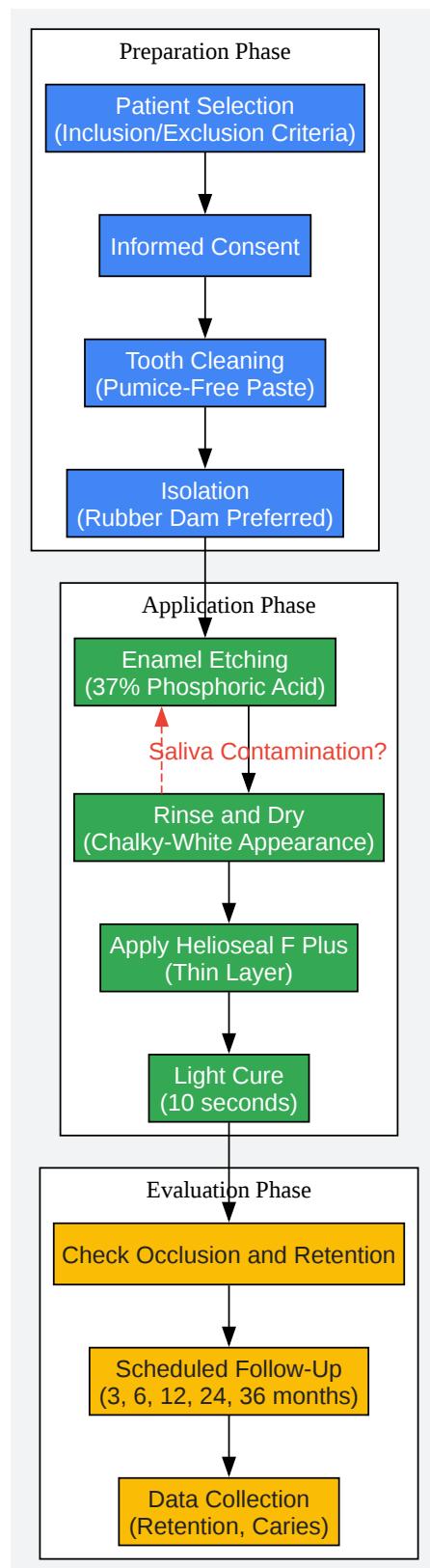
Table 2: Caries Incidence with **Helioseal** Sealants[6][9]

Study Duration	Sealant	Caries-Free Molars	Notes
3 Years	Helioseal F Plus & Helioseal F	91.7% (non-cavitated lesions)	No significant difference between the two materials.
3 Years	Helioseal Clear Chroma	80.4%	Compared to Delton FS+ (90.7%).

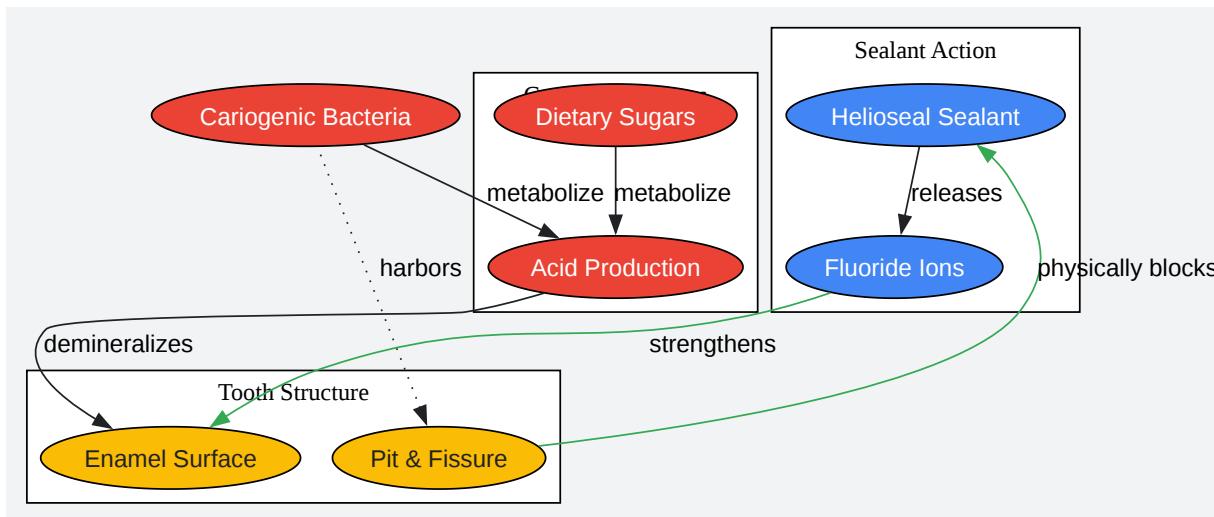
Table 3: Comparison of **Helioseal** with Other Sealants[6][14]

Study Duration	Helioseal Product	Comparator Sealant	Complete Retention (Helioseal)	Complete Retention (Comparator)
1 Year	Helioseal F	Delton	90.3% (28/31)	96.8% (30/31)
3 Years	Helioseal Clear Chroma	Delton FS+	10.8%	30.4%

Mandatory Visualizations

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Caption: Clinical trial workflow for **Helioseal F Plus** application.



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Caption: Conceptual diagram of **Helioseal**'s caries prevention mechanism.

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